

9-Methylcarbazole CAS number and molecular weight.

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to 9-Methylcarbazole

This technical guide provides a comprehensive overview of **9-Methylcarbazole**, a heterocyclic aromatic organic compound with significant applications in materials science and drug discovery. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and biological relevance.

Core Compound Identification

Parameter	Value	Reference
Compound Name	9-Methylcarbazole	[1][2][3]
Synonyms	N-Methylcarbazole, 9-Methyl- 9H-carbazole	[2][3]
CAS Number	1484-12-4	[1][2][4]
Molecular Formula	C13H11N	[1][2]
Molecular Weight	181.23 g/mol	[1][4][5]

Physicochemical Properties

A summary of the key physicochemical properties of **9-Methylcarbazole** is presented below.



Property	Value	Reference
Appearance	White Crystalline Powder	[3]
Melting Point	90-92 °C	[3][4]
Boiling Point	337.8 ± 15.0 °C at 760 mmHg	[4]
Flash Point	158.1 ± 20.4 °C	[4]
Density	1.1 ± 0.1 g/cm ³	[4]
Storage	Sealed in dry, room temperature conditions	[3][6]
Stability	Stable, combustible, and incompatible with strong oxidizing agents	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **9-Methylcarbazole**.

Spectrum Type	Key Data/Reference
¹H NMR	[7]
¹³ C NMR	[8]
Infrared (IR)	[9][10]
Mass Spectrometry (MS)	[2][9]

Experimental Protocols Synthesis of 9-Alkylcarbazoles via N-Alkylation

The synthesis of **9-Methylcarbazole** is typically achieved through the N-alkylation of carbazole. The following is a general protocol that can be adapted for the synthesis of various 9-alkylcarbazoles.[11][12]

Materials:



- Carbazole
- An appropriate alkylating agent (e.g., methyl iodide for **9-Methylcarbazole**)
- A base (e.g., potassium hydroxide or sodium hydride)
- A suitable solvent (e.g., dimethylformamide (DMF) or acetone)
- Tetrabutylammonium bromide (as a phase transfer catalyst, optional)[11]

Procedure:

- In a round-bottom flask, dissolve carbazole in the chosen solvent.
- Add the base to the solution to deprotonate the nitrogen atom of the carbazole, forming the carbazolide anion.
- Slowly add the alkylating agent to the reaction mixture.
- The reaction mixture is then stirred, and the progress can be monitored by thin-layer chromatography (TLC).[11][13]
- Upon completion, the mixture is worked up by pouring it into water and extracting the product with an organic solvent.[11][13]
- The organic layer is washed, dried, and the solvent is removed under reduced pressure to yield the crude product.
- Purification can be achieved by recrystallization or column chromatography to obtain the pure 9-alkylcarbazole.[3][11]

Biological Activity and Signaling Pathways

Carbazole derivatives are recognized for their broad range of biological activities, including antitumor and neuroprotective properties.[14][15] While research on the specific biological activities of **9-Methylcarbazole** is ongoing, studies on structurally similar N-substituted carbazoles provide valuable insights into their potential mechanisms of action.





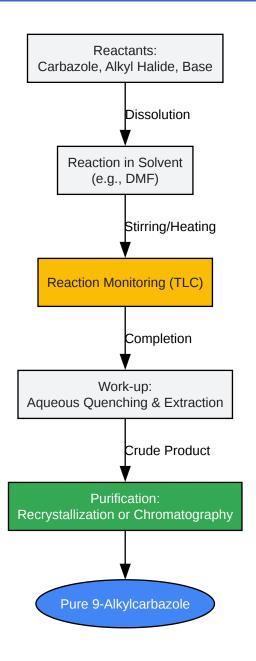


For instance, a derivative of 9-ethylcarbazole has been shown to exhibit antitumor effects in melanoma cells by reactivating the p53 signaling pathway.[16][17] This pathway is a critical regulator of cell cycle arrest, apoptosis, and senescence. The activation of p53 by this carbazole compound leads to an increase in apoptosis-related proteins and cell cycle inhibitors, ultimately suppressing tumor growth.

Another study on a novel synthetic carbazole derivative demonstrated both cytotoxic effects against human breast cancer cells and anti-angiogenic activities.[18] The compound induced apoptosis, which was associated with a decrease in the anti-apoptotic protein Bcl-2 and an increase in the pro-apoptotic protein p53.

The diagram below illustrates a generalized workflow for the synthesis and purification of 9-alkylcarbazoles.



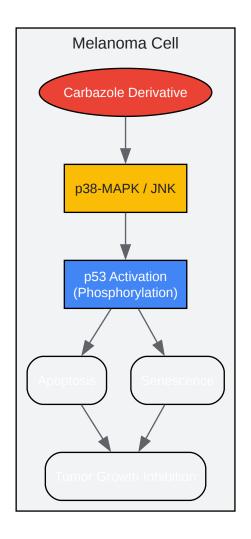


Click to download full resolution via product page

A flowchart illustrating the key steps in the synthesis of 9-alkylcarbazoles.

The following diagram depicts a simplified representation of the p53 signaling pathway activation by a carbazole derivative, leading to an antitumor response.





Click to download full resolution via product page

Activation of the p53 signaling pathway by a carbazole derivative.

Applications

9-Methylcarbazole and its derivatives are versatile compounds with a range of applications:

- Organic Electronics: They serve as crucial materials in the fabrication of Organic Light-Emitting Diodes (OLEDs), contributing to enhanced device efficiency.[19]
- Polymer Chemistry: Used as building blocks for the synthesis of advanced polymers with specific, tailored properties.[19]
- Pharmaceutical Research: The carbazole scaffold is a key component in the development of new therapeutic agents, particularly in oncology.[12][19]



 Chemical Synthesis: It acts as an important intermediate in the synthesis of various dyes and agrochemicals.[19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scbt.com [scbt.com]
- 2. 9H-Carbazole, 9-methyl- [webbook.nist.gov]
- 3. N-METHYLCARBAZOLE | 1484-12-4 [chemicalbook.com]
- 4. 9-Methylcarbazole | CAS#:1484-12-4 | Chemsrc [chemsrc.com]
- 5. N-Methylcarbazole | C13H11N | CID 15142 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1484-12-4|9-Methyl-9H-carbazole|BLD Pharm [bldpharm.com]
- 7. N-METHYLCARBAZOLE(1484-12-4) 1H NMR spectrum [chemicalbook.com]
- 8. dev.spectrabase.com [dev.spectrabase.com]
- 9. 9H-Carbazole, 9-methyl- [webbook.nist.gov]
- 10. Computational and infrared spectroscopic investigations of N-substituted carbazoles -Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. ijs.uobaghdad.edu.iq [ijs.uobaghdad.edu.iq]
- 14. mdpi.com [mdpi.com]
- 15. Progress and Development of C-3, C-6, and N-9 Positions Substituted Carbazole Integrated Molecular Hybrid Molecules as Potential Anticancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. A carbazole compound, 9-ethyl-9H-carbazole-3-carbaldehyde, plays an antitumor function through reactivation of the p53 pathway in human melanoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]



- 18. Biological evaluation of 9-[(6-chloropyridin-4-yl)methyl]-9H-carbazole-3-carbinol as an anticancer agent PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [9-Methylcarbazole CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075041#9-methylcarbazole-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com